

Spectroscopic data for Coumarin 6 (absorbance and emission spectra)

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Compound of Interest

Compound Name: Coumarin 6

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A Technical Guide to the Spectroscopic Properties of Coumarin 6

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the key spectroscopic data for **Coumarin 6**, a widely used fluorescent dye. The information presented herein is essential for applications in fluorescence microscopy, drug delivery systems, and as a laser dye. This document summarizes the quantitative absorbance and emission data, details the experimental protocols for obtaining this data, and provides a visual workflow for these spectroscopic measurements.

Quantitative Spectroscopic Data

The photophysical properties of **Coumarin 6** are highly dependent on its solvent environment. The following tables summarize its core spectroscopic characteristics in various solvents.

Table 1: Absorbance and Molar Absorptivity Data for **Coumarin 6**

Solvent	Absorption Maxima (λ_{max})	Molar Absorptivity (ϵ)	Citation
Ethanol	457 - 460 nm	53,371 - 54,000 M-1cm-1	[1][2][3][4][5][6]
Chloroform	443 nm, 458 nm	50,200 M-1cm-1	[5][6]
Dichloromethane	450 nm	Not Reported	[7]
Acetonitrile	Not Reported	55,000 - 70,000 M-1cm-1	[1]
Micellar Solutions	~465 nm	Not Reported	[2]

Table 2: Fluorescence Emission Data for **Coumarin 6**

Solvent	Emission Maxima (λ_{em})	Quantum Yield (Φ_f)	Fluorescence Lifetime (τ_f)	Citation
Ethanol	499 - 505 nm	0.78	2.42 ns	[1][2][3][4][5][8][9]
Chloroform	492 nm	Not Reported	2.33 ns	[5]
Acetonitrile	Not Reported	0.63	Not Reported	[1]
Micellar Solutions	~506 nm	Not Reported	Not Reported	[2]
Solid State	Not Reported	Not Reported	5.9 ns	[7]

Experimental Protocols

The following sections detail the methodologies for acquiring the absorbance and fluorescence emission spectra of **Coumarin 6**, as cited in the literature.

2.1. Absorbance Spectroscopy

The optical absorption measurements of **Coumarin 6** in ethanol were conducted using a Cary 3 spectrophotometer.[1][4]

- Sample Preparation: **Coumarin 6** was dissolved in ethanol. For accurate molar extinction coefficient determination, precise concentrations are required.
- Instrumentation: Cary 3 Spectrophotometer[1][4]
- Data Acquisition Parameters:
 - Spectral Bandwidth: 1.0 nm[1]
 - Data Interval: 0.25 nm[1]
 - Signal Averaging Time: 0.133 seconds[1]
 - Scan Rate: 112.5 nm/min[1]

2.2. Fluorescence Spectroscopy

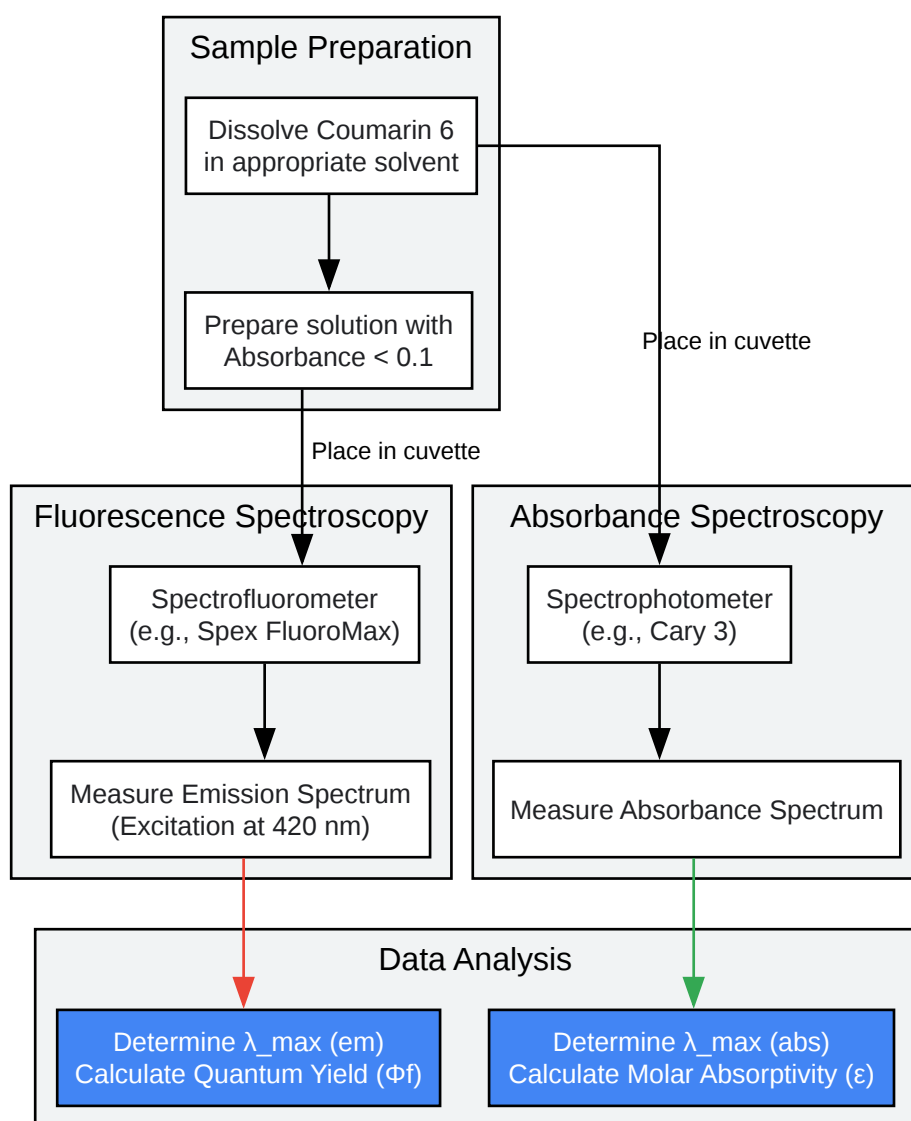
The fluorescence emission spectrum of **Coumarin 6** in ethanol was acquired using a Spex FluoroMax spectrofluorometer.[1][4]

- Sample Preparation: Samples were prepared in 1 cm pathlength quartz cells. To avoid the inner-filter effect, the absorbance of the sample was kept below 0.1 at the excitation wavelength and across all emission wavelengths.[1]
- Instrumentation: Spex FluoroMax Spectrofluorometer[1][4]
- Data Acquisition Parameters:
 - Excitation Wavelength: 420 nm[1]
 - Excitation and Emission Monochromator Slit Width: 1 mm[1]
 - Spectral Bandwidth: 4.25 nm[1]
 - Data Interval: 0.5 nm[1]
 - Integration Time: 2.0 seconds[1]

- Data Correction: The recorded spectra were corrected by subtracting dark counts and adjusting for the wavelength-dependent sensitivity of the instrument.[1]

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for obtaining and analyzing the spectroscopic data of **Coumarin 6**.



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Caption: Workflow for Spectroscopic Analysis of **Coumarin 6**.

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